

Personal protective equipment for handling Methyl 4-(butanoylamino)benzoate

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Compound of Interest

Compound Name: Methyl 4-(butanoylamino)benzoate

Cat. No.: B326432

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Essential Safety and Handling Guide for Methyl 4-(butanoylamino)benzoate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Methyl 4-(butanoylamino)benzoate** (CAS No. 301533-59-5), including personal protective equipment (PPE), emergency procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **Methyl 4-(butanoylamino)benzoate**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[1]
Skin Protection	Fire/flammable resistant and impervious clothing; Chemical impermeable gloves	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374[1]
Respiratory Protection	Full-face respirator	Use if exposure limits are exceeded or irritation/symptoms are experienced[1]

Emergency Procedures: First Aid

Immediate and appropriate first aid is critical in the event of accidental exposure.

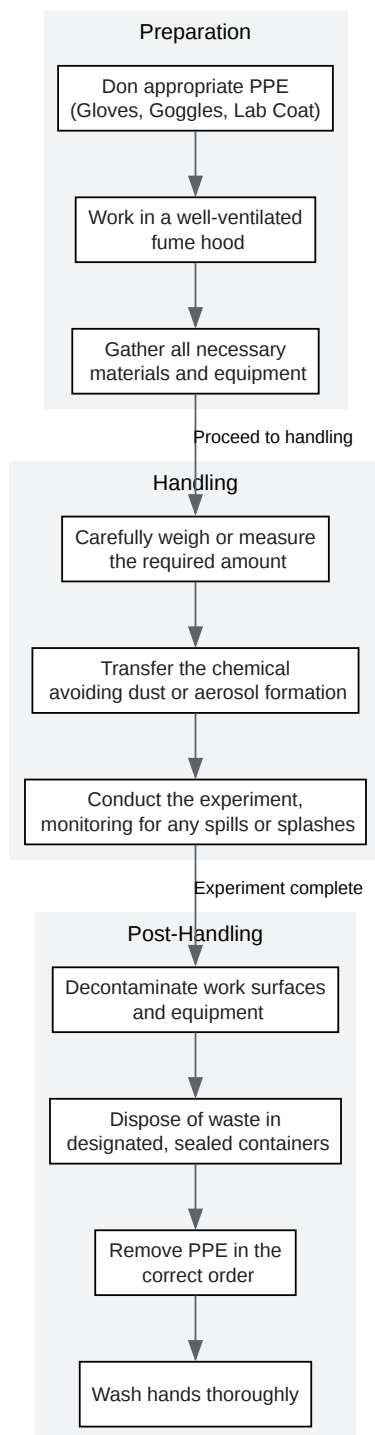
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled[1][2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor[1][2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor[1]
Ingestion	After swallowing, make the victim drink water (two glasses at most). Avoid vomiting due to the risk of perforation. Call a physician immediately. Do not attempt to neutralize[2]

Handling and Disposal Plan

Proper handling and disposal are essential to prevent contamination and ensure a safe laboratory environment.

Operational Plan for Safe Handling

Operational Workflow for Handling Methyl 4-(butanoylamino)benzoate



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Caption: Workflow for handling **Methyl 4-(butanoylamino)benzoate**.

Disposal Plan

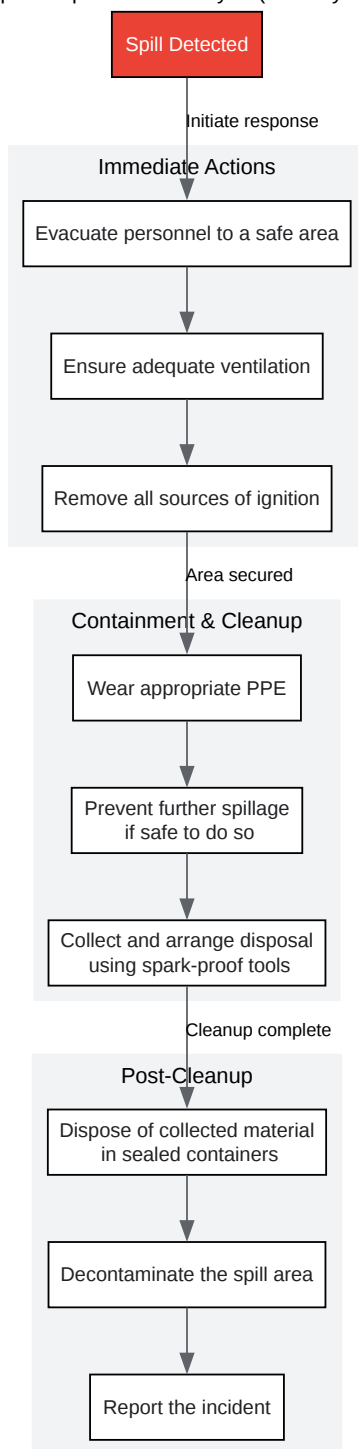
Contaminated materials and waste should be handled as follows:

- **Chemical Waste:** Collect and arrange for disposal in suitable, closed containers. The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing[3]
- **Contaminated Packaging:** Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill. Combustible packaging materials can be incinerated with flue gas scrubbing[3]

Spill Management Protocol

In the event of a spill, a clear and immediate response is necessary to contain the situation and prevent exposure.

Emergency Spill Response for Methyl 4-(butanoylamino)benzoate



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Caption: Spill response for **Methyl 4-(butanoylamino)benzoate**.

It is imperative to always consult the most current Safety Data Sheet (SDS) for **Methyl 4-(butanoylamino)benzoate** from your supplier before handling the chemical, as information may be updated. Always handle with care in a well-ventilated area and avoid the formation of dust and aerosols[3]

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